

Personal protective equipment for handling Butyrolactone II

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Compound of Interest

Compound Name: Butyrolactone II

Cat. No.: B8136551

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Essential Safety and Handling Guide for γ -Butyrolactone

Disclaimer: The following guide pertains to gamma-Butyrolactone (GBL), as the term "**Butyrolactone II**" is not a standard chemical identifier. It is critical to verify the specific identity of the substance you are handling and consult its corresponding Safety Data Sheet (SDS) for definitive guidance.

This document provides essential safety protocols, personal protective equipment (PPE) recommendations, and operational and disposal plans for handling γ -Butyrolactone in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to foster a safe and compliant research environment.

Hazard Identification and Personal Protective Equipment

Gamma-Butyrolactone is a hazardous chemical that can cause serious eye damage, skin irritation, and respiratory tract irritation.^{[1][2][3]} Ingestion is harmful and may lead to drowsiness or dizziness.^{[1][2][3]} Therefore, strict adherence to safety protocols and the use of appropriate personal protective equipment are mandatory.

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative safety data for γ -Butyrolactone.

Parameter	Value	Reference
Occupational Exposure Limits		
8-hour Time-Weighted Average (TWA)	10 mg/m ³	[4]
15-minute Short-Term Exposure Limit (STEL)	65 mg/m ³	[4]
Physical Properties		
Boiling Point	204 - 205 °C	[2]
Flash Point	94 °C (closed cup)	[2]
Vapor Pressure	0.4 hPa at 20 °C	[2]
Toxicity Data		
Acute Toxicity, Oral (Category 4)	Harmful if swallowed	[1][2]
Serious Eye Damage (Category 1)	Causes serious eye damage	[1][2]
Specific Target Organ Toxicity - Single Exposure (Category 3)	May cause drowsiness or dizziness	[1][2]

Personal Protective Equipment (PPE) Recommendations

The selection of PPE depends on the specific laboratory procedures and the potential for exposure.

Scenario	Eye/Face Protection	Skin Protection	Respiratory Protection
Routine Handling & Dispensing	Chemical splash goggles.[5] A face shield (minimum 8 inches) is also recommended.[1]	Appropriate chemical-resistant gloves (e.g., Butyl caoutchouc) and a lab coat.[2][5]	Use in a well-ventilated area or under a chemical fume hood.[5]
Spill Cleanup	Chemical splash goggles and a face shield.[5]	Chemical-resistant gloves, boots, and an apron or coveralls.[5]	A NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation is experienced.[5] For higher concentrations, a full-face supplied air respirator may be necessary.[1]
Emergency (e.g., large spill, fire)	Chemical splash goggles and a face shield.[5]	Full chemical-resistant suit.[5]	Self-contained breathing apparatus (SCBA) with a full facepiece operated in pressure-demand or other positive pressure mode.[3][5]

Experimental Protocols: Safe Handling and Disposal

Handling Procedures:

- Preparation: Before handling, ensure that an eyewash station and a safety shower are readily accessible.[5] All personnel must be trained on the hazards and safe handling procedures for γ -Butyrolactone.

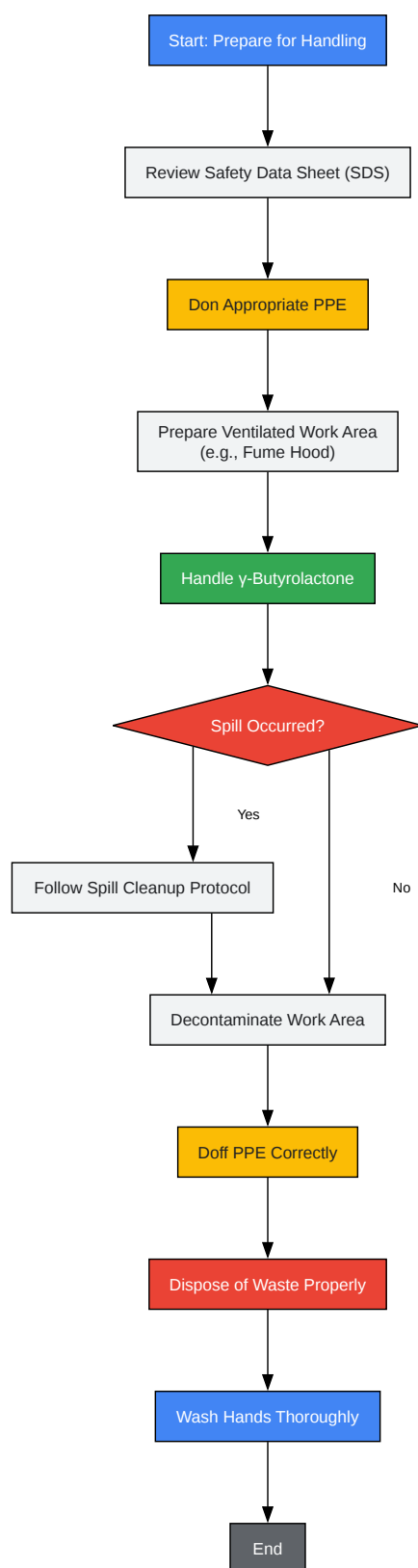
- Ventilation: Always handle γ -Butyrolactone in a well-ventilated area, preferably within a certified chemical fume hood.[5]
- Personal Protective Equipment: Don the appropriate PPE as outlined in the table above before beginning any work.
- Dispensing: When dispensing, avoid splashing and the generation of aerosols. Keep the container tightly closed when not in use.[5]
- Hygiene: Wash hands and any exposed skin thoroughly with soap and water after handling. [5] Do not eat, drink, or smoke in areas where γ -Butyrolactone is handled or stored.[2]
- Storage: Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[2][6] Keep containers tightly sealed and upright to prevent leakage.[1]

Disposal Plan:

- Waste Collection: Collect all γ -Butyrolactone waste, including contaminated materials, in clearly labeled, sealed, and appropriate hazardous waste containers.[1] Do not mix with other waste streams.[7]
- Spill Residues: Absorb small spills with an inert absorbent material (e.g., sand, diatomaceous earth) and place in a sealed container for disposal as hazardous waste.[1][8]
- Container Disposal: Uncleaned containers should be treated as the product itself and disposed of as hazardous waste.[7]
- Professional Disposal: All γ -Butyrolactone waste must be disposed of through a licensed professional waste disposal service in accordance with local, state, and federal regulations. [8] Do not pour down the drain.[1]

Visual Safety Workflow

The following diagram illustrates the standard operating procedure for safely handling γ -Butyrolactone.



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Caption: Workflow for handling γ -Butyrolactone.

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